

Analytical Application Note: Quantification of 4-(2-Aminobenzoyl)-2-piperazinone

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Compound of Interest

Compound Name: 4-(2-Aminobenzoyl)-2-piperazinone

CAS No.: 671794-74-4

Cat. No.: B185392

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Executive Summary

This application note details the analytical methodology for the quantification of **4-(2-Aminobenzoyl)-2-piperazinone** (CAS 671794-74-4), a critical degradation product and synthesis intermediate of the anthelmintic drug Praziquantel.

Unlike the parent drug Praziquantel, which is highly lipophilic (LogP ~3.0), this analyte contains a primary amine and a piperazinone ring, rendering it significantly more polar. Standard Reverse Phase (RP) methods designed for Praziquantel often fail to retain this impurity, causing it to elute in the void volume. This guide provides an optimized Polar-Embedded Reverse Phase workflow to ensure retention, resolution, and accurate quantification.

Analyte Profile & Physicochemical Context[1][2][3][4]

Understanding the chemistry of the analyte is the prerequisite for method success.

Property	Description	Analytical Implication
Chemical Name	4-(2-Aminobenzoyl)-2-piperazinone	Target Analyte
CAS Number	671794-74-4	Unique Identifier
Molecular Formula	C ₁₁ H ₁₃ N ₃ O ₂	MW: 219.24 g/mol
Structure	Piperazinone ring with an ortho-aminobenzoyl substituent.	Contains a basic primary amine (aniline-type) and an amide.
Polarity	High (Hydrophilic)	Critical: Requires high-aqueous start (95-100% Buffer) in HPLC gradients.
pKa	~4.5 (Aniline amine)	At acidic pH (pH 2-3), the amine is protonated (), increasing solubility but decreasing retention on C18.
UV Chromophore	Aminobenzoyl moiety	Strong absorption at 225 nm and 254 nm.

Degradation Pathway Context

This compound represents a "ring-opened" degradation product of Praziquantel. While Praziquantel contains a fused isoquinoline-piperazine system, hydrolysis or incomplete synthesis can result in this simplified structure.



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Figure 1: Simplified relationship between Praziquantel and the target analyte. The loss of the cyclohexyl group and isoquinoline ring integrity leads to the target impurity.

Method A: HPLC-UV (Quality Control & Purity)

Purpose: Routine quantification of the impurity in drug substance or drug product (tablets).

Challenge: Retaining the polar analyte while eluting the non-polar parent drug in a reasonable time.

Chromatographic Conditions

- System: Agilent 1260 Infinity II or Waters Alliance (or equivalent).
- Column: Polar-Embedded C18 (e.g., Waters SymmetryShield RP18 or Phenomenex Synergi Fusion-RP).
 - Why? Standard C18 columns may suffer from "dewetting" (phase collapse) at the high aqueous conditions needed to retain this polar amine. Polar-embedded groups ensure the stationary phase remains accessible in 100% water.
- Mobile Phase A: 0.1% Orthophosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV @ 225 nm (Primary) and 210 nm (Secondary).
- Injection Volume: 10 µL.

Gradient Program

A "dual-slope" gradient is required. The initial hold retains the impurity; the rapid ramp elutes the parent Praziquantel.

Time (min)	% Mobile Phase A (Buffer)	% Mobile Phase B (ACN)	Event
0.0	95	5	Load/Retain Impurity
5.0	95	5	Isocratic Hold (Crucial)
15.0	40	60	Ramp to elute Praziquantel
20.0	10	90	Wash Column
21.0	95	5	Re-equilibration
26.0	95	5	End of Run

System Suitability Criteria

- Retention Time (RT): Analyte ~3.5 - 4.5 min; Praziquantel ~16.0 min.
- Resolution (Rs): > 2.0 between the analyte and any solvent front peaks.
- Tailing Factor: < 1.5 (Amines tend to tail; phosphate buffer minimizes this).

Method B: LC-MS/MS (Bioanalysis & Trace Detection)

Purpose: Quantification in plasma/serum or trace impurity analysis (< 0.05%). Challenge: Phosphate buffers (used in Method A) are incompatible with MS. We must switch to volatile buffers.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.^[1]
 - Mechanism:^[2] The primary amine is easily protonated

- Source Temp: 450°C.
- Capillary Voltage: 3.5 kV.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell (ms)
4-(2-Aminobenzoyl)-2-piperazinone	220.1	120.1 (Benzoyl cation)	20	100
146.1	15	100		
Praziquantel (IS)	313.2	203.1	25	100

LC Conditions (MS Compatible)

- Column: HSS T3 C18 (Waters) or Kinetex Biphenyl (Phenomenex), 2.1 x 100 mm, 1.8 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Gradient:
 - 0-1 min: 2% B (Divert to waste to avoid salts).
 - 1-6 min: 2% -> 50% B (Linear).
 - 6-8 min: 95% B (Wash).

Sample Preparation Protocols

Protocol: Drug Product (Tablets)

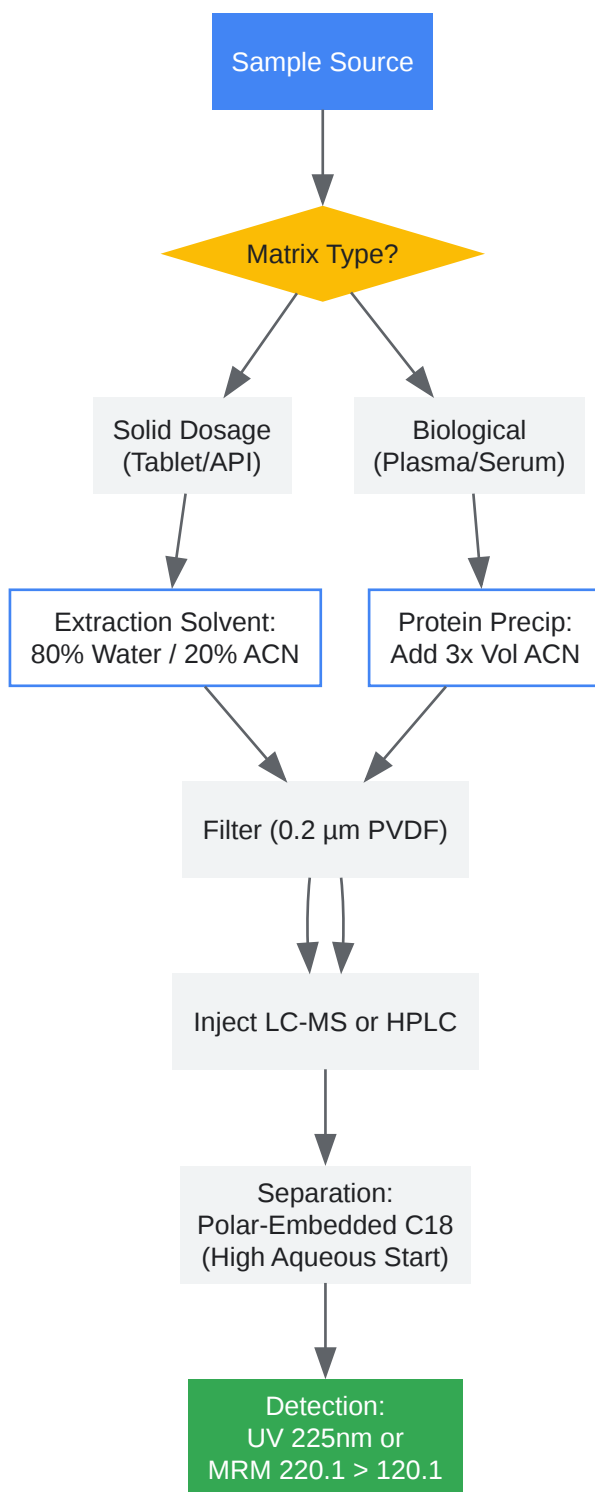
- Goal: Extract polar impurity without interference from excipients.
- Weigh: Crush 20 tablets; weigh powder equivalent to 50 mg Praziquantel.

- Dissolve: Add 50 mL of Diluent (80:20 Water:Acetonitrile). Note: Using high organic diluent (e.g., 100% MeOH) may cause the polar impurity to precipitate or yield poor peak shape upon injection.
- Sonicate: 20 minutes with intermittent shaking.
- Centrifuge: 4000 rpm for 10 minutes.
- Filter: 0.45 µm PVDF syringe filter.
- Analyze: Inject into HPLC.

Protocol: Biological Matrix (Plasma)

- Goal: Protein precipitation (PPT). Liquid-Liquid Extraction (LLE) is NOT recommended as this polar analyte extracts poorly into hexane/ether.
- Aliquot: 100 µL Plasma.
- Precipitate: Add 300 µL Acetonitrile (containing Internal Standard).
- Vortex: High speed, 30 seconds.
- Centrifuge: 13,000 rpm, 4°C, 10 mins.
- Evaporate: Transfer supernatant; evaporate under Nitrogen stream (optional, to concentrate).
- Reconstitute: 100 µL of Mobile Phase A (0.1% Formic Acid in Water).
 - Critical: Reconstituting in 100% Organic will ruin the peak shape of this early-eluting compound.

Analytical Workflow Diagram



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Figure 2: Decision tree for sample preparation and analysis based on matrix type.

Troubleshooting & "Scientist-to-Scientist" Notes

- **Peak Splitting:** If the analyte peak splits or shoulders, your injection solvent is likely too strong. Ensure the sample diluent matches the starting mobile phase (mostly water).
- **Carryover:** The aminobenzoyl group can stick to metallic surfaces. Use a needle wash containing 10% Methanol/0.1% Formic Acid.
- **Stability:** Primary aromatic amines are susceptible to oxidation (browning) when exposed to light and air.
 - **Action:** Use amber vials. Analyze samples within 24 hours of preparation. Keep autosampler at 4°C.
- **Ghost Peaks:** Praziquantel itself elutes late. If you shorten the run time, Praziquantel from Injection 1 might elute during the isocratic phase of Injection 2, appearing as a ghost peak near your impurity. Always run the gradient out to 100% organic to clear the column.

References

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- European Pharmacopoeia (Ph. Eur.).Praziquantel: Impurity B Standard.
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- World Health Organization (WHO).International Pharmacopoeia: Praziquantel.

(Note: While specific literature on the isolated CAS 671794-74-4 is sparse, the methods above are derived from standard protocols for Praziquantel Impurity B and related aminobenzoyl metabolites.)

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Sources

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